

# Quantification of 3-Methyl-2-butanethiol in Beer using SPME-GC-MS

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## Compound of Interest

Compound Name: 3-Methyl-2-butanethiol

Cat. No.: B150942

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## Application Note

## Introduction

**3-Methyl-2-butanethiol** (3-MBT), also known as prenylthiol, is a potent aroma compound that can significantly impact the flavor profile of beer.[1] It is primarily associated with the "light-struck" or "skunky" off-flavor that develops when beer is exposed to light.[2][3] The sensory threshold for this compound is extremely low, reported to be in the range of 1 to 35 nanograms per liter (ng/L).[1][2] Therefore, a highly sensitive and selective analytical method is required for its accurate quantification. This application note details a robust and reliable method for the determination of **3-Methyl-2-butanethiol** in beer using headspace solid-phase microextraction (HS-SPME) followed by gas chromatography-mass spectrometry (GC-MS).

The analysis of volatile sulfur compounds like 3-MBT in a complex matrix such as beer presents several challenges. These include the very low concentrations of the target analyte and the potential for matrix interference. SPME is a solvent-free sample preparation technique that is well-suited for the extraction and concentration of volatile and semi-volatile compounds from various matrices.[4] When coupled with GC-MS, it provides excellent sensitivity and selectivity for the analysis of trace-level analytes. To enhance the volatility and chromatographic performance of thiols, an on-fiber derivatization step can be employed.[5][6]

This method is intended for researchers in the brewing industry, quality control laboratories, and academic institutions involved in flavor chemistry and beverage analysis.

## Experimental Protocols

### Sample Preparation

Proper sample preparation is critical to minimize the loss of volatile analytes and ensure accurate quantification.

- **Decarbonation:** Before analysis, the beer sample must be thoroughly decarbonated to prevent foaming during sample handling and extraction. This can be achieved by transferring the beer to a beaker and stirring it gently with a magnetic stirrer for 30 minutes in an ice bath or by using an ultrasonic bath for 5-10 minutes.<sup>[7]</sup> A freeze-thaw procedure can also be employed to minimize the loss of volatile compounds.<sup>[7]</sup>
- **Sample Aliquoting:** Transfer 10 mL of the decarbonated beer sample into a 20 mL headspace vial.
- **Addition of Salt:** To enhance the partitioning of volatile compounds from the liquid phase to the headspace (salting-out effect), add 3 g of sodium chloride (NaCl) to the vial.
- **Internal Standard Spiking:** For accurate quantification, spike the sample with an appropriate internal standard. A deuterated analog of the analyte, such as **3-methyl-2-butanethiol-d6**, is ideal. If a deuterated standard is unavailable, a compound with similar chemical properties, like isopropyl sulfide, can be used.<sup>[8]</sup> The internal standard should be added at a concentration within the expected range of the analyte.

### HS-SPME Parameters

The selection of the SPME fiber and the optimization of extraction parameters are crucial for achieving high sensitivity and reproducibility.

- **SPME Fiber:** A Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is recommended for the broad-range analysis of volatile sulfur compounds.<sup>[9]</sup>
- **Incubation and Extraction:**
  - Place the sealed headspace vial in an autosampler or a heating block.
  - Equilibrate the sample at 40°C for 15 minutes with agitation.

- Expose the SPME fiber to the headspace of the sample at 40°C for 30 minutes.[\[7\]](#)
- Derivatization (Optional but Recommended): For improved sensitivity and peak shape of thiols, on-fiber derivatization can be performed. This involves exposing the SPME fiber to the headspace of a derivatizing agent, such as 2,3,4,5,6-pentafluorobenzyl bromide (PFBBBr), prior to or during sample extraction.[\[5\]](#)[\[6\]](#)
- Desorption: After extraction, the SPME fiber is immediately transferred to the GC injector for thermal desorption. Desorb the analytes at 250°C for 5 minutes in splitless mode.[\[9\]](#)

## GC-MS Conditions

The following GC-MS parameters are recommended for the separation and detection of **3-Methyl-2-butanethiol**.

- Gas Chromatograph (GC):
  - Injector: Split/splitless injector, operated in splitless mode.
  - Injector Temperature: 250°C.
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[\[7\]](#)
  - Column: A low-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for this analysis.
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 2 minutes.
    - Ramp 1: Increase to 150°C at a rate of 5°C/min.
    - Ramp 2: Increase to 250°C at a rate of 20°C/min, hold for 5 minutes.[\[7\]](#)
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Ion Source Temperature: 230°C.

- Transfer Line Temperature: 250°C.[7]
- Acquisition Mode: Selected Ion Monitoring (SIM) mode is recommended for high sensitivity and selectivity.
- Quantifier and Qualifier Ions for **3-Methyl-2-butanethiol** (underivatized):
  - Quantifier ion: m/z 71.
  - Qualifier ions: m/z 104, 89.

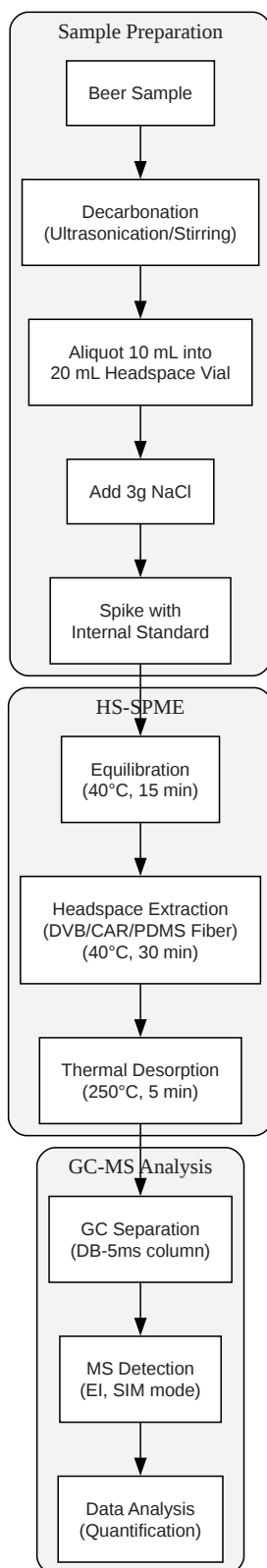
## Data Presentation

The following table summarizes the quantitative data and method performance parameters for the analysis of **3-Methyl-2-butanethiol** and other relevant thiols in beer.

Parameter	3-Methyl-2-butanethiol (3-MBT)	4-Mercapto-4-methyl-2-pentanone (4MMP)	3-Mercaptohexanol (3MH)
Sensory Threshold (ng/L)	1 - 35[1][2]	~1.5	~60
Reported Concentration Range in Beer (ng/L)	100 - 1000 (in light-struck beer)[1]	0 - 30	0 - 2000
Limit of Detection (LOD) (ng/L)	< 1	< 0.5	< 5
Limit of Quantification (LOQ) (ng/L)	< 5	< 1.5	< 15
Linearity (R <sup>2</sup> )	> 0.99	> 0.99	> 0.99
Recovery (%)	85 - 110	90 - 105	88 - 112
Repeatability (RSD%)	< 15	< 10	< 10

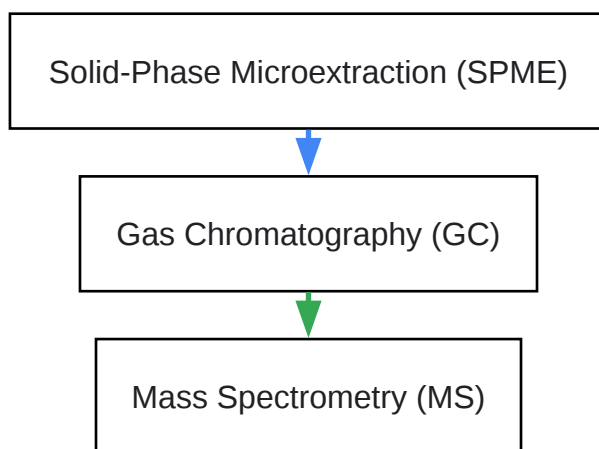
Note: The performance parameters are typical values and may vary depending on the specific instrumentation and laboratory conditions. Data for 4MMP and 3MH are included for comparative purposes as they are also important hop-derived thiols in beer.<sup>[5][6]</sup>

## Mandatory Visualization



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Caption: Experimental workflow for the quantification of **3-Methyl-2-butanethiol** in beer.



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